

Introduction: Understanding the Environmental Fate of a Widely Used Insecticide

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Compound of Interest

Compound Name: *Malathion diacid*

CAS No.: 1190-28-9

Cat. No.: B072559

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Malathion, a non-systemic organophosphorus insecticide, has been extensively used for decades in agriculture, public health for mosquito control, and residential settings.^{[1][2]} Its environmental fate, particularly its persistence in aquatic systems, is a critical area of study for assessing ecological risk. When malathion enters a water body, it undergoes degradation through several processes, with hydrolysis being a predominant pathway.^{[3][4][5]} This chemical breakdown leads to the formation of several metabolites, most notably malathion monocarboxylic acid and subsequently, malathion dicarboxylic acid (diacid).^{[2][6]}

This guide provides a detailed comparison of the stability of the parent compound, malathion, and its primary hydrolysis product, **malathion diacid**, in water. Understanding the profound differences in their chemical stability under various environmental conditions is paramount for researchers, environmental scientists, and regulatory bodies. The persistence of these compounds dictates their potential for transport, bioavailability, and ultimate impact on non-target aquatic organisms. This document synthesizes experimental data to explain the causality behind their differing degradation rates and provides standardized protocols for their evaluation.

Chemical Identity and Physicochemical Properties

The structural differences between malathion and **malathion diacid** are fundamental to their differing chemical behaviors. Malathion is a dicarboxylate ester, which is susceptible to hydrolysis. The conversion to **malathion diacid** involves the hydrolytic cleavage of these two ester linkages, replacing them with more stable carboxylic acid functional groups.

Property	Malathion	Malathion Diacid
IUPAC Name	diethyl 2- [(dimethoxyphosphorothioyl)sul fanyl]butanedioate	2- [(dimethoxyphosphorothioyl)sul fanyl]butanedioic acid
CAS Number	121-75-5	1190-33-6
Molecular Formula	C ₁₀ H ₁₉ O ₆ PS ₂	C ₆ H ₁₁ O ₆ PS ₂
Molecular Weight	330.3 g/mol	274.25 g/mol
Water Solubility	145 mg/L at 25°C[3]	Higher than malathion (due to polar carboxylic acid groups)
Log K _{ow}	2.7	Lower than malathion (more hydrophilic)

Degradation Pathways: From Parent Compound to Metabolite

The primary abiotic degradation route for malathion in water is hydrolysis.[4][5] This process is highly dependent on the pH of the water. The ester linkages in the malathion molecule are susceptible to cleavage, particularly under neutral to alkaline conditions, yielding malathion monocarboxylic acid (MCA) and then malathion dicarboxylic acid (DCA or diacid).[6][7] While biodegradation by aquatic microorganisms also plays a significant role, hydrolysis is often the rate-limiting step in its initial transformation.[7][8] Photolysis (degradation by light) is generally not considered a major degradation pathway for malathion in water.[1][3]

The oxidative metabolite, malaoxon, which is more toxic than malathion, can also form in the environment.[8][9] However, this guide focuses on the hydrolytic pathway leading to the diacid

metabolite.



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Caption: Hydrolysis pathway of malathion to its mono- and diacid metabolites.

Comparative Stability Analysis: A Tale of Two Molecules

The most striking difference between malathion and **malathion diacid** lies in their response to environmental pH.

The Decisive Role of pH

Malathion is highly unstable in neutral to alkaline water. Its rate of hydrolysis increases dramatically as the pH rises.[10] In acidic water, however, malathion is significantly more persistent.[3][4] This is because the ester hydrolysis is catalyzed by hydroxide ions, which are abundant in alkaline conditions.

Malathion Diacid, in stark contrast, is vastly more stable than its parent compound, particularly under the alkaline conditions that rapidly degrade malathion.[4] One study noted that the diacid was approximately 200 times more stable than malathion under similar alkaline conditions.[4] The presence of the carboxylate groups in the diacid form makes it much less susceptible to further hydrolytic degradation.

The following table summarizes reported half-life data for malathion at various pH values, illustrating this critical relationship.

pH	Temperature (°C)	Malathion Half-Life	Reference
4.5	Ambient	18 weeks	[4]
5	Ambient	~20% degradation in 28 days	[4]
6	Ambient	21 weeks	
6.0	Ambient	5.8 weeks	[4]
7	Ambient	6.21 days	[4]
7.0	Ambient	1.7 weeks	[4]
7.4	20	10.5 days	[8]
8	Ambient	0.2 weeks (1.4 days)	
8.0	Ambient	0.53 weeks (3.7 days)	[4]
9	25	11.8 hours	[1]
9	Ambient	~12-24 hours	[4]

Note: Half-life values can vary based on specific experimental conditions such as water composition and temperature.

The Influence of Temperature

For malathion, an increase in water temperature accelerates the rate of hydrolysis.[8][10] One report indicates that for every 10°C increase in temperature, the hydrolysis rate of malathion increases by a factor of four.[8] For instance, at a pH of 7.4, malathion's half-life was reported as 10.5 days at 20°C, which decreased to just 1.3 days at 37.5°C.[8] This demonstrates that in warmer waters, the degradation of the parent malathion will be significantly faster. The stability of **malathion diacid** is less affected by temperature compared to the parent compound.

Experimental Protocol: Aqueous Hydrolysis Stability Study (OECD 111/OPPTS 835.2120)

To empirically determine and compare the stability of these compounds, a standardized aqueous hydrolysis study is essential. The following protocol outlines a robust methodology.

Objective: To determine the rate of hydrolytic degradation of malathion and **malathion diacid** as a function of pH.

Materials:

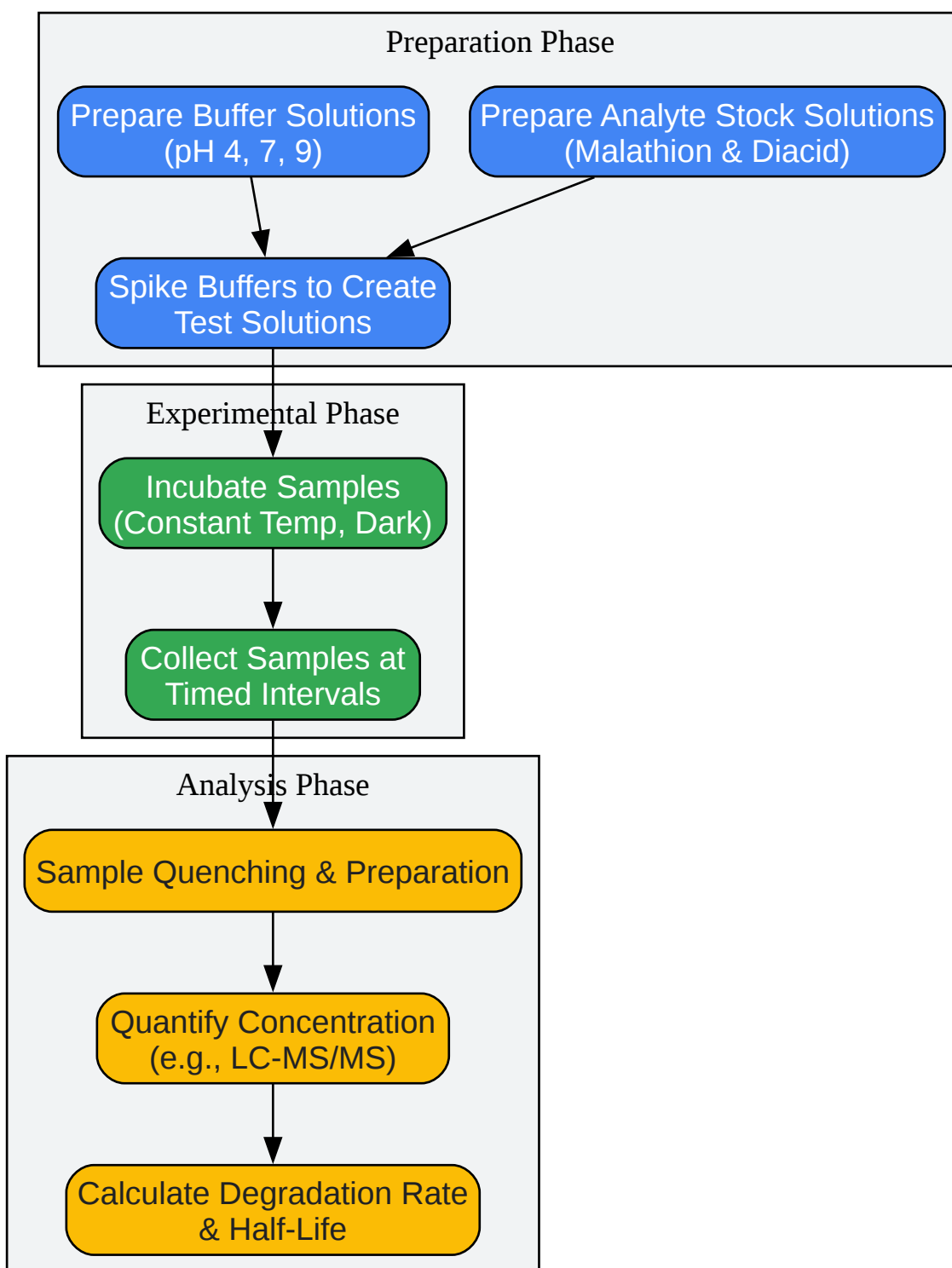
- Malathion and **Malathion Diacid** analytical standards (>98% purity)
- Sterile, purified water (e.g., Milli-Q)
- Sterile buffer solutions:
 - pH 4.0 (e.g., 0.05 M acetate)
 - pH 7.0 (e.g., 0.05 M phosphate)
 - pH 9.0 (e.g., 0.05 M borate)
- Acetonitrile or methanol (HPLC grade)
- Volumetric flasks, pipettes, and amber glass vials with Teflon-lined caps
- Constant temperature incubator or water bath
- Analytical instrument (e.g., LC-MS/MS or GC-NPD)

Procedure:

- Preparation of Stock Solutions: Prepare a concentrated stock solution of each test substance (malathion and **malathion diacid**) in a suitable organic solvent like acetonitrile.
- Preparation of Test Solutions:
 - For each pH (4, 7, 9), add a small, precise volume of the stock solution to the respective sterile buffer in a volumetric flask to achieve a final concentration well above the analytical

method's limit of quantitation (e.g., 1-10 mg/L). Ensure the organic solvent volume is minimal (<1%) to not affect the aqueous properties.

- Dispense the test solutions into replicate amber glass vials, leaving minimal headspace. Include control samples (buffer without test substance) and analytical standards.
- Incubation:
 - Place all vials in a constant temperature incubator, shielded from light, at a controlled temperature (e.g., 25°C).
- Sampling:
 - At predetermined time intervals (e.g., 0, 2, 6, 24, 48, 96 hours, and weekly thereafter), withdraw replicate vials for each pH and test substance. The sampling frequency should be adjusted based on the expected degradation rate (more frequent for pH 9 malathion).
- Sample Analysis:
 - Immediately upon sampling, quench any further reaction if necessary (e.g., by acidification/basification or freezing).
 - Analyze the concentration of the parent compound and, if possible, the formation of degradation products using a validated analytical method.
- Data Analysis:
 - Plot the natural logarithm of the concentration of the test substance versus time for each pH.
 - Determine the first-order rate constant (k) from the slope of the regression line.
 - Calculate the hydrolysis half-life ($t_{1/2}$) using the formula: $t_{1/2} = \ln(2) / k$.



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